

A Technical Overview of 1,4,7-Heptanetriol for Scientific Professionals

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Compound of Interest

Compound Name: 1,4,7-Heptanetriol

Cat. No.: B3190093

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CAS Registry Number: 3920-53-4^[1]

This technical guide provides a consolidated overview of **1,4,7-Heptanetriol**, focusing on its chemical and physical properties. The information is intended for researchers, scientists, and professionals in drug development who may be interested in the characteristics of polyol compounds.

Chemical Identity and Structure

1,4,7-Heptanetriol is a triol, a type of alcohol containing three hydroxyl functional groups. Its structure is based on a seven-carbon heptane backbone. The CAS Registry Number for **1,4,7-Heptanetriol** is 3920-53-4.^{[1][2]}

Below is a diagram illustrating the chemical structure and key functional groups of **1,4,7-Heptanetriol**.

Caption: Molecular structure of **1,4,7-Heptanetriol** with functional groups.

Physicochemical Properties

A summary of the key physicochemical properties of **1,4,7-Heptanetriol** is presented in the table below. These properties are derived from computational models and experimental data where available.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₃	[2][3]
Molecular Weight	148.20 g/mol	[2][3]
IUPAC Name	heptane-1,4,7-triol	[2]
Density	1.081 g/cm ³	Guidechem
Boiling Point	308.4°C at 760 mmHg	Guidechem
Flash Point	152.2°C	Guidechem
Refractive Index	1.481	Guidechem
XLogP3-AA	-0.3	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	6	PubChem
Topological Polar Surface Area	60.7 Å ²	[2]

Spectroscopic Data

Spectroscopic data for **1,4,7-Heptanetriol** are available in various databases. These are essential for the structural confirmation and purity assessment of the compound.

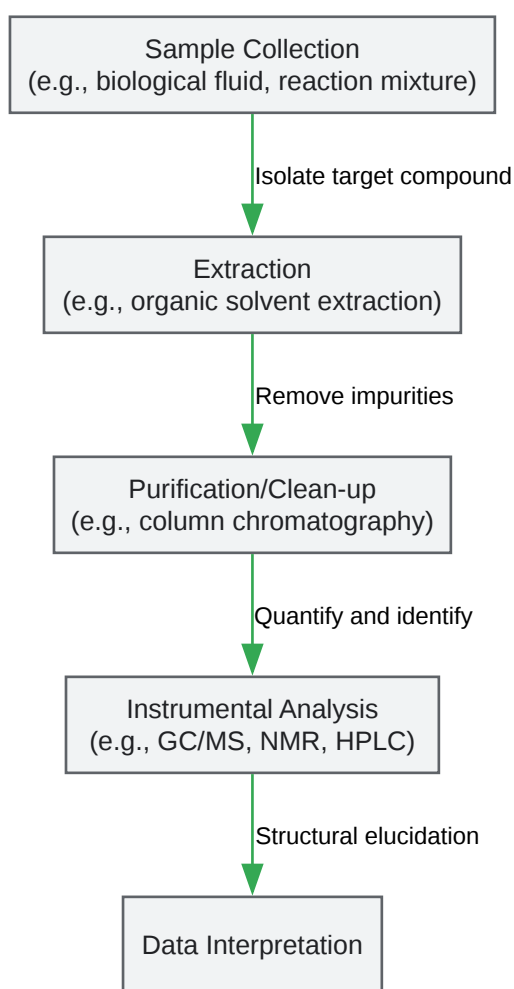
Data Type	Source Database/Technique
¹³ C NMR	SpectraBase[4]
Infrared (IR) Spectroscopy	SpectraBase (Transmission and Vapor Phase) [4]
Raman Spectroscopy	SpectraBase[4]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and biological application of **1,4,7-Heptanetriol** are not readily available in the public domain. However, general analytical methods for the separation and analysis of similar semi-volatile organic compounds can be applied.

General Analytical Workflow:

A typical workflow for the analysis of a compound like **1,4,7-Heptanetriol** from a complex matrix would involve extraction, purification, and instrumental analysis.



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Caption: General workflow for the analysis of **1,4,7-Heptanetriol**.

Extraction and Purification: For a semi-volatile compound such as **1,4,7-Heptanetriol**, extraction from a solid or liquid sample matrix can be achieved using organic solvent extraction

methods like Soxhlet extraction or ultrasonic extraction.[5] Subsequent purification to isolate the compound from co-extracted substances is typically performed using adsorption chromatography with silica gel or alumina as the stationary phase.[5]

Instrumental Analysis: Gas chromatography coupled with mass spectrometry (GC/MS) is a highly selective and sensitive method for the analysis of volatile and semi-volatile compounds.[5] For non-volatile compounds or those that are thermally labile, derivatization may be necessary prior to GC/MS analysis.[5] Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC) are also standard techniques for the structural elucidation and quantification of such compounds.

Applications in Research and Drug Development

Currently, there is limited publicly available information detailing the specific biological activities or applications of **1,4,7-Heptanetriol** in drug development or as a research tool. While other isomers of heptanetriol, such as 1,2,3-heptanetriol, have been used as amphiphiles in the crystallization of membrane proteins, similar applications for **1,4,7-heptanetriol** are not documented in the reviewed literature. Further research is required to determine the potential biological roles and applications of this compound.

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[<https://www.benchchem.com/product/b3190093#cas-registry-number-for-1-4-7-heptanetriol>]

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